

A Technical Guide to 3-Hydroxyglutaric acid-d5 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxyglutaric acid-d5

Cat. No.: B596331

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Hydroxyglutaric acid-d5**, a crucial analytical tool for researchers in metabolic disorders and drug development. This document outlines its commercial availability, key specifications, and detailed protocols for its application in quantitative analysis.

Introduction

3-Hydroxyglutaric acid-d5 is the deuterium-labeled form of 3-Hydroxyglutaric acid, an important biomarker for the inherited metabolic disorder Glutaric Aciduria Type I (GA1)[1][2][3]. In GA1, a deficiency in the enzyme glutaryl-CoA dehydrogenase leads to the accumulation of glutaric acid and 3-hydroxyglutaric acid in bodily fluids[4][5][6]. Due to its stable isotope label, **3-Hydroxyglutaric acid-d5** serves as an ideal internal standard for accurate quantification of its unlabeled counterpart in biological samples using mass spectrometry-based methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS)[7][8].

Commercial Suppliers and Quantitative Data

A number of commercial suppliers provide **3-Hydroxyglutaric acid-d5** for research purposes. The table below summarizes the key quantitative data available from various suppliers. It is important to note that specifications may vary by batch and supplier, and researchers should always refer to the certificate of analysis provided with the product.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Physical Appearance
MedChem Express	1219805-72-7	C ₅ H ₃ D ₅ O ₅	153.14	99.72% (HPLC)[9]	99.4%[9]	White to off-white solid[9]
Sigma-Aldrich (AA BLOCKS, INC.)	1219805-72-7	Not Specified	153.15	98%[1]	Not Specified	Not Specified
Invivochem	1219805-72-7	Not Specified	Not Specified	≥98%[2]	Not Specified	Not Specified
ChemScene	1219805-72-7	C ₅ H ₃ D ₅ O ₅	153.14	≥98%[10]	Not Specified	Not Specified
Key Organics	1219805-72-7	C ₅ H ₃ D ₅ O ₅	153.15	>97%[4]	Not Specified	Not Specified
LGC Standards	1219805-72-7	Not Specified	153.07	Not Specified	Not Specified	Not Specified
Syrrx	1219805-72-7	Not Specified	Not Specified	Not Specified	Not Specified	Neat

Experimental Protocols

3-Hydroxyglutaric acid-d5 is primarily used as an internal standard in quantitative analytical methods. Below are detailed methodologies for its use in both LC-MS/MS and GC-MS.

Quantification of 3-Hydroxyglutaric Acid in Plasma and Urine by LC-MS/MS

This protocol is adapted from the method described by Simon and Wierenga (2018) for the diagnosis of Glutaric Aciduria Type I.[8]

a. Sample Preparation and Derivatization:

- To a 1.5 mL microcentrifuge tube, add the plasma or urine sample.
- Add an appropriate amount of **3-Hydroxyglutaric acid-d5** internal standard solution.
- Add acetonitrile to precipitate proteins.
- Vortex the mixture and then centrifuge to pellet the precipitated proteins.
- Transfer the protein-free supernatant to a new tube.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- To the dried residue, add 3 M HCl in 1-butanol for derivatization.
- Heat the mixture to facilitate the formation of butyl-ester derivatives.[8]
- After cooling, evaporate the sample to dryness again.
- Reconstitute the dried derivative in a 50% methanol-water solution.
- Transfer an aliquot to an HPLC vial for LC-MS/MS analysis.[8]

b. LC-MS/MS Instrumental Analysis:

- LC System: A standard HPLC system.
- Column: A C8 HPLC column is suitable for separation.[8]
- Mobile Phase: A gradient of 0.2% formic acid in water and methanol.[8]
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) of the precursor-product ion transitions for both the analyte and the deuterated internal standard.

Quantification of 3-Hydroxyglutaric Acid in Urine by GC-MS

This protocol is a general guide based on methods for urinary organic acid analysis, which often employ silylation for derivatization.

a. Sample Preparation and Derivatization:

- Thaw frozen urine samples to room temperature and vortex.
- Transfer a specific volume of urine to a glass tube.
- Add the **3-Hydroxyglutaric acid-d5** internal standard.
- Perform a double liquid-liquid extraction to isolate the organic acids.
- Evaporate the organic solvent to complete dryness under nitrogen.
- Derivatize the dried residue by adding a silylating agent (e.g., a mixture containing N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA) and heat. This will form trimethylsilyl (TMS) derivatives.
- After cooling, the sample is ready for GC-MS injection.

b. GC-MS Instrumental Analysis:

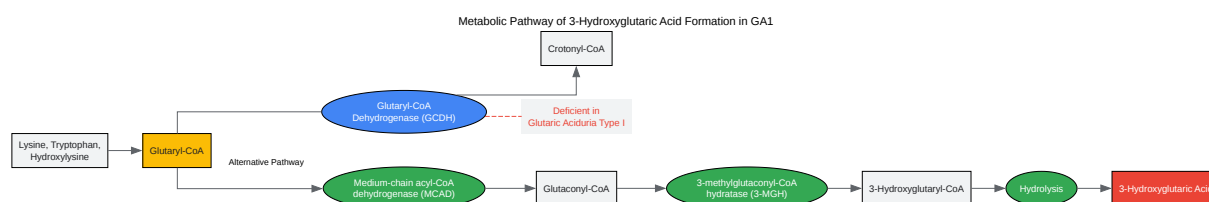
- GC System: A standard gas chromatograph.
- Column: A capillary column suitable for organic acid analysis (e.g., a 5% phenyl-methylpolysiloxane column).
- Injection: Split or splitless injection depending on the required sensitivity.
- Oven Temperature Program: A temperature gradient is used to separate the analytes.
- Mass Spectrometer: A mass spectrometer operating in electron ionization (EI) mode.

- Data Acquisition: Selected Ion Monitoring (SIM) or full scan mode. In SIM mode, specific ions for the TMS-derivatized 3-hydroxyglutaric acid and its d5-labeled internal standard are monitored for quantification.

Visualizations

Metabolic Pathway of 3-Hydroxyglutaric Acid Formation in Glutaric Aciduria Type I

The following diagram illustrates the biochemical pathway leading to the accumulation of 3-Hydroxyglutaric acid in individuals with Glutaric Aciduria Type I. The deficiency of the enzyme Glutaryl-CoA Dehydrogenase (GCDH) is the key pathological step.



[Click to download full resolution via product page](#)

Metabolic pathway of 3-Hydroxyglutaric acid formation.

Experimental Workflow for Quantification of 3-Hydroxyglutaric Acid

The diagram below outlines the general experimental workflow for the quantification of 3-Hydroxyglutaric acid in biological samples using a deuterated internal standard.

General workflow for 3-Hydroxyglutaric acid analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. metabolon.com [metabolon.com]
- 2. JCI - Mechanism of age-dependent susceptibility and novel treatment strategy in glutaric acidemia type I [jci.org]
- 3. 3-hydroxyglutaric acid - biocrates [biocrates.com]
- 4. Glutaric Aciduria Type 1 - The Medical Biochemistry Page [themedicalbiochemistrypage.org]
- 5. Glutaric aciduria type 1 - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Quantitation of plasma and urine 3-hydroxyglutaric acid, after separation from 2-hydroxyglutaric acid and other compounds of similar ion transition, by liquid chromatography-tandem mass spectrometry for the confirmation of glutaric aciduria type 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. 3-Hydroxyglutaric Acid | Rupa Health [rupahealth.com]
- 10. Formation of 3-hydroxyglutaric acid in glutaric aciduria type I: in vitro participation of medium chain acyl-CoA dehydrogenase - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to 3-Hydroxyglutaric acid-d5 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b596331#commercial-suppliers-of-3-hydroxyglutaric-acid-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com